

Demeton-S-methyl Sulfoxide-d6 certificate of analysis

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Compound of Interest

Compound Name: Demeton-S-methyl Sulfoxide-d6

Cat. No.: B15555166

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An in-depth analysis of the Certificate of Analysis for **Demeton-S-methyl Sulfoxide-d6** reveals critical data points essential for researchers, scientists, and drug development professionals. This deuterated internal standard is primarily used for the accurate quantification of Demeton-S-methyl sulfoxide in various analytical applications, particularly in residue analysis for food and environmental safety.

Physicochemical and Analytical Data

The Certificate of Analysis provides key quantitative data that has been summarized in the table below for clarity and comparative purposes. This data is crucial for ensuring the accuracy and reliability of experimental results.

Parameter	Value	Notes
Product Name	Demeton-S-methyl Sulfoxide-d6	-
CAS Number	1219804-33-3	-
Molecular Formula	C6H9D6O4PS2	-
Molecular Weight	252.32 g/mol	-
Purity	98.7% (w/w)	Uncertainty: $\pm 0.8\%$ (w/w)
Isotopic Enrichment	99.5%	-
Physical State	Frozen Oil	-
Storage Temperature	-18°C	Recommended storage condition
Lot Number	1000006764	Batch specific identifier
Expiry Date	August 31, 2026	Valid until this date

Experimental Protocols

The determination of the purity and characterization of **Demeton-S-methyl Sulfoxide-d6** involves a multi-step analytical workflow. The methodologies employed are detailed below.

Purity Determination

The purity of the standard was determined by a mass balance approach, which accounts for chromatographic purity, water content, and residual solvent content.

- Chromatographic Purity: High-Performance Liquid Chromatography (HPLC) with UV detection at 210 nm was utilized.
 - Column: C18, 3 μm , 150 x 2.1 mm
 - Mobile Phase: Gradient of Acetonitrile and Water (with 0.15% Formic Acid)
 - Flow Rate: 0.5 mL/min

- Temperature: 40°C
- Water Content: Karl Fischer titration was performed to quantify the amount of water present in the sample.
- Residual Solvent Content: The amount of residual solvents was determined by ^1H -NMR spectroscopy. The result was found to be not significant for the purity calculation.

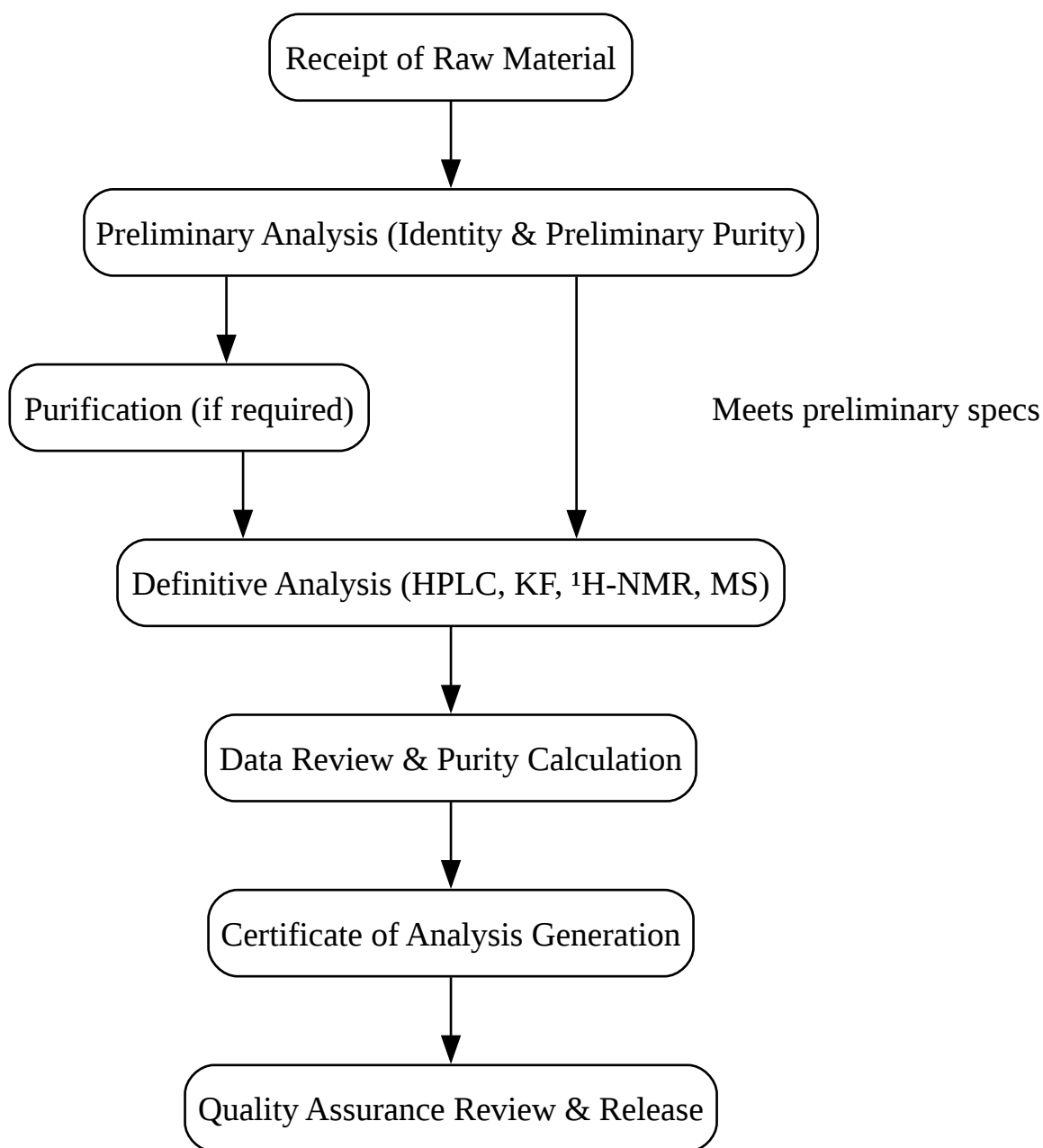
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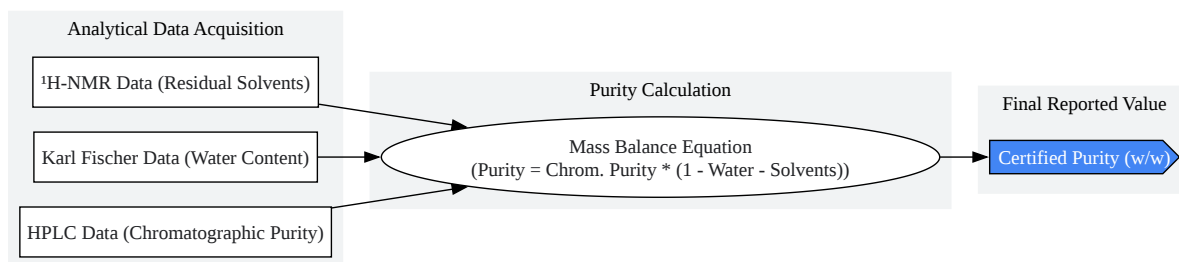
The structural identity of **Demeton-S-methyl Sulfoxide-d6** was confirmed using Nuclear Magnetic Resonance (^1H -NMR) and Mass Spectrometry (MS).

- ^1H -NMR Spectroscopy: The spectrum was recorded on a 400 MHz spectrometer in CDCl_3 . The data was compared to the non-deuterated reference standard, confirming the chemical structure and the position of the deuterium labels.
- Mass Spectrometry: The mass spectrum was recorded using Electrospray Ionization (ESI) in positive mode. The observed mass-to-charge ratio was consistent with the molecular weight of the deuterated compound.

Workflow and Data Analysis

The following diagrams illustrate the logical workflow for the certification of a chemical standard and the signaling pathway for data interpretation.





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